4'-Hydroxychalcone: Laboratory Disposal & Safety Guide[1]

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Compound of Interest		
Compound Name:	*4'-Hydroxychalcone*	
Cat. No.:	*B7949884*	*Get Quote*

Executive Summary

4'-Hydroxychalcone (CAS: 2657-25-2) is a bioactive flavonoid precursor frequently used in drug discovery for its anti-inflammatory and proteasome-inhibitory properties.[1][2] While not classified as a P-listed or U-listed acutely toxic waste under US EPA RCRA regulations, it acts as a Skin, Eye, and Respiratory Irritant (H315, H319, H335) and possesses significant biological activity.[1][3]

Immediate Action Directive:

- Do NOT dispose of via municipal drains or trash.[3]
- Primary Disposal Method: High-temperature incineration via a licensed chemical waste contractor.[3]
- Incompatibility: Segregate strictly from strong oxidizing agents.[3][4]

Chemical Profile & Risk Assessment

To understand why we dispose of it this way, we must look at the molecule's reactivity.[3]

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Property	Data	Operational Implication
Structure	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">-unsaturated ketone (Michael Acceptor)	Reactive toward nucleophiles (e.g., thiols in proteins). This drives its biological activity and irritation potential.[3]
Physical State	Yellow to light orange powder	Dust generation is the primary exposure vector.[1][3]
Solubility	DMSO, Ethanol, DMF	Waste streams will likely be organic solvent-based.[1]
Hazard Codes	H315: Skin IrritationH319: Eye IrritationH335: Respiratory Irritation	Requires barrier PPE and engineering controls (fume hood).[1][3]
RCRA Status	Not Listed (Non-Regulated Hazardous Waste*)	Treat as hazardous due to biological potency.[1][3] Do not landfill.[3]

> Scientist's Note: Although **4'-Hydroxychalcone** does not trigger RCRA Characteristic Toxicity (D-codes) by default, its role as a kinase and proteasome inhibitor warrants treating it with the same rigor as cytotoxic agents to prevent environmental bio-accumulation.[1]

Personal Protective Equipment (PPE) Matrix

Trustworthy safety protocols rely on redundancy.[3] Do not rely on a single barrier.

- Respiratory: If handling >50 mg of powder outside a fume hood, use an N95/P2 particulate respirator.[3]
- Dermal: Nitrile gloves (minimum thickness 0.11 mm).[3]
  - Breakthrough Time: >480 mins for solid handling.[3]
  - Caution: If dissolved in DMSO, rapid skin permeation can occur.[3] Double-gloving is required.[3]

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- Ocular: ANSI Z87.1 Chemical Splash Goggles.[3] Safety glasses are insufficient for powder handling due to airborne dust risks.[3]

Disposal Workflows

A. Solid Waste (Pure Compound/Expired Stocks)

Objective: Containment for incineration.[3]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.[3]
- Transfer: Transfer the solid carefully to avoid dusting. If the original container is small (<50g), discard the entire vessel into the waste jar.[3]
- Labeling:
  - Primary Label: "NON-RCRA REGULATED SOLID WASTE."[3]
  - Constituents: "**4'-Hydroxychalcone** (100%)."[3]
  - Hazard Checkbox: Mark "Irritant."[3][5]
- Storage: Store in the Solid Organic Waste satellite accumulation area.
- Final Disposition: Transfer to EHS for incineration.

B. Liquid Waste (Mother Liquors/Reaction Mixtures)

Objective: Prevent solvent incompatibility.[3]

- Solvent Identification: Determine the primary solvent (e.g., DMSO, Ethanol, Dichloromethane).[3]
- Segregation:
  - Halogenated Stream: If dissolved in DCM or Chloroform.[3]
  - Non-Halogenated Stream: If dissolved in DMSO, Ethanol, or Acetone.[3]

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- Compatibility Check: Ensure the waste carboy does NOT contain strong oxidizers (e.g., Peroxides, Nitric Acid), as chalcones can react exothermically with oxidizers.[3]
- Labeling: List "**4'-Hydroxychalcone**" as a trace contaminant (<1%) on the waste tag.

C. Spill Response Protocol (Emergency)

Scenario: 5g bottle dropped on the floor.

- Evacuate & Ventilate: Clear the immediate area.[3] Ensure lab ventilation is active.
- PPE Up: Don goggles, double nitrile gloves, and N95 mask.[3]
- Containment: Cover the spill with a damp paper towel to prevent dust aerosolization.[3] Do not dry sweep.[1][3]
- Cleanup:
  - Scoop up the damp powder/towel mixture using a dustpan or card.[3]
  - Place into a sealable plastic bag (Ziploc style).
  - Wipe the surface with Ethanol (70%) followed by soap and water.[3]
- Disposal: Place the sealed bag into the Solid Waste container.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision-making process for disposing of **4'-Hydroxychalcone** based on its physical state and solvent context.

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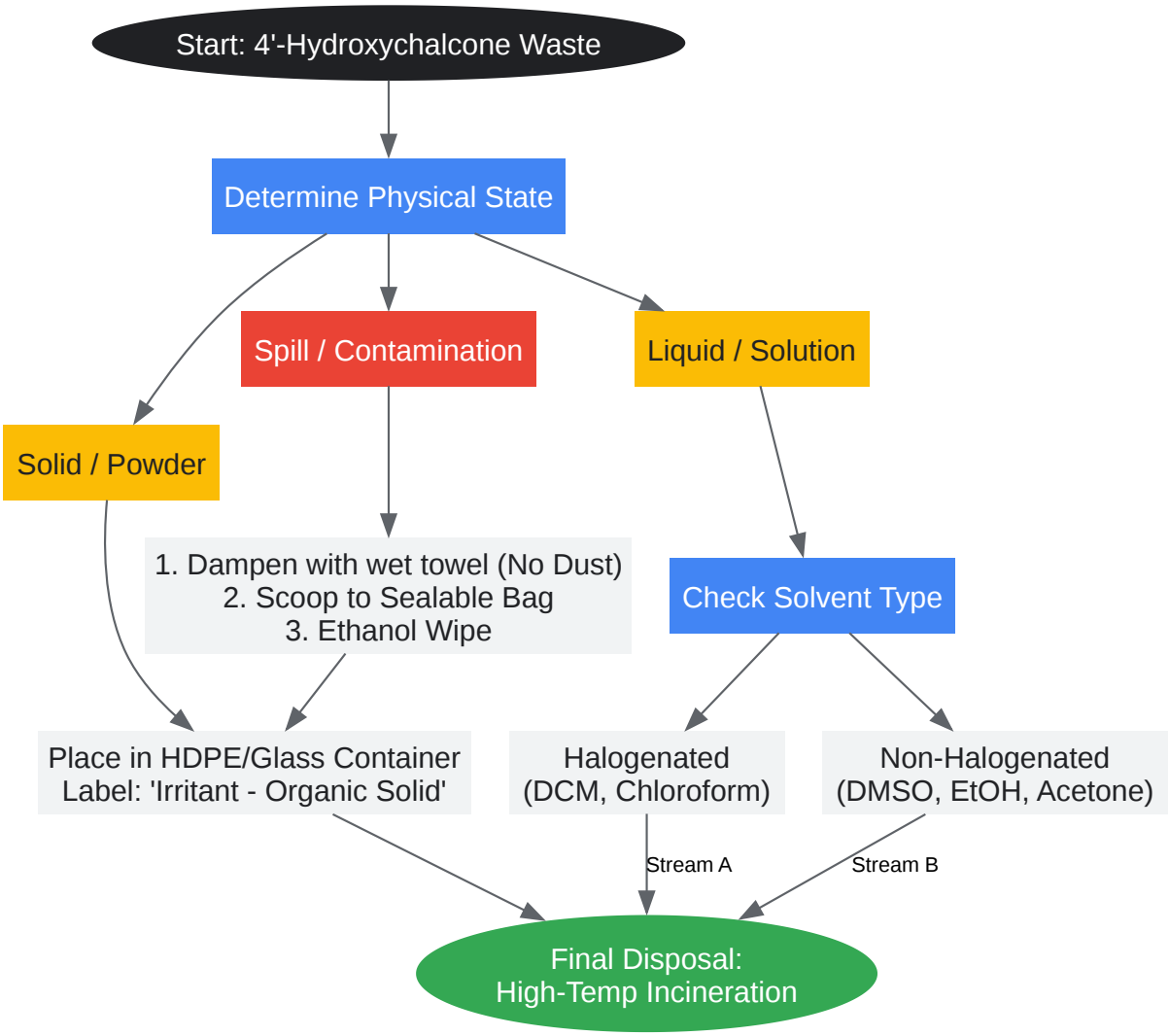

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Figure 1: Operational decision tree for **4'-Hydroxychalcone** waste management.

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